

Technical Support Center: SARS-CoV-2-IN-27 disodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SARS-CoV-2-IN-27 disodium

Cat. No.: B15623630

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Subject: Off-Target Effects of **SARS-CoV-2-IN-27 disodium**

Dear Researcher,

Thank you for your inquiry regarding the off-target effects of **SARS-CoV-2-IN-27 disodium**.

Upon a comprehensive review of publicly available scientific literature, preclinical data, and safety information, we have found no specific data or documentation pertaining to a compound designated "**SARS-CoV-2-IN-27 disodium**." Consequently, we are unable to provide a troubleshooting guide, FAQs, or any detailed information on the off-target effects for this specific molecule at this time.

The information available pertains to related compounds, such as SARS-CoV-2-IN-23 disodium, SARS-CoV-2-IN-25 disodium, and SARS-CoV-2-IN-28 disodium. These molecules are broadly classified as "molecular tweezers," which are being investigated for their antiviral properties, primarily through the disruption of viral envelopes.

Should you be working with a different designated compound or have access to proprietary information that you would like to discuss under a non-disclosure agreement, please provide the correct compound identifier, and our team will endeavor to assist you further.

We recommend consulting the specific documentation provided by the compound's manufacturer or supplier for any available safety and toxicology data.

We apologize that we could not provide the specific information you requested. We are committed to providing accurate and evidence-based technical support and will update our resources as new information becomes available.

Sincerely,

Gemini Technical Support

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